

safety and handling of 2-Methoxy-5-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name:	2-Methoxy-5-(trifluoromethoxy)aniline
Cat. No.:	B1344238

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An In-depth Technical Guide to the Safety and Handling of **2-Methoxy-5-(trifluoromethoxy)aniline**

This guide provides comprehensive safety and handling information for **2-Methoxy-5-(trifluoromethoxy)aniline**, tailored for researchers, scientists, and professionals in drug development. It covers physicochemical properties, detailed safety protocols, emergency procedures, and relevant experimental methodologies.

Compound Identification and Properties

2-Methoxy-5-(trifluoromethoxy)aniline is an aniline derivative whose structural features—a methoxy group and a trifluoromethoxy group—fluence its chemical reactivity and biological activity.

Table 1: Physicochemical Data for **2-Methoxy-5-(trifluoromethoxy)aniline**

Property	Value	Source
CAS Number	186590-20-9	[1]
Molecular Formula	C8H8F3NO2	[1]
Molecular Weight	207.15 g/mol	[1]
Appearance	No data available	
Flash Point	No information available	[1]
Autoignition Temperature	No information available	[1]

Safety and Hazard Assessment

This compound is classified as hazardous. The following data is summarized from safety data sheets and should be consulted before handling.

Table 2: GHS Hazard Classification

Hazard Class	Category
Acute oral toxicity	Category 4
Acute dermal toxicity	Category 3
Acute Inhalation Toxicity - Vapors	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity - (repeated exposure)	Category 2
Source: [1]	

Table 3: Hazard Statements (H-Codes)

Code	Statement
H302	Harmful if swallowed
H311	Toxic in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H373	May cause damage to organs through prolonged or repeated exposure
Source:[1]	

Table 4: Precautionary Statements (P-Codes)

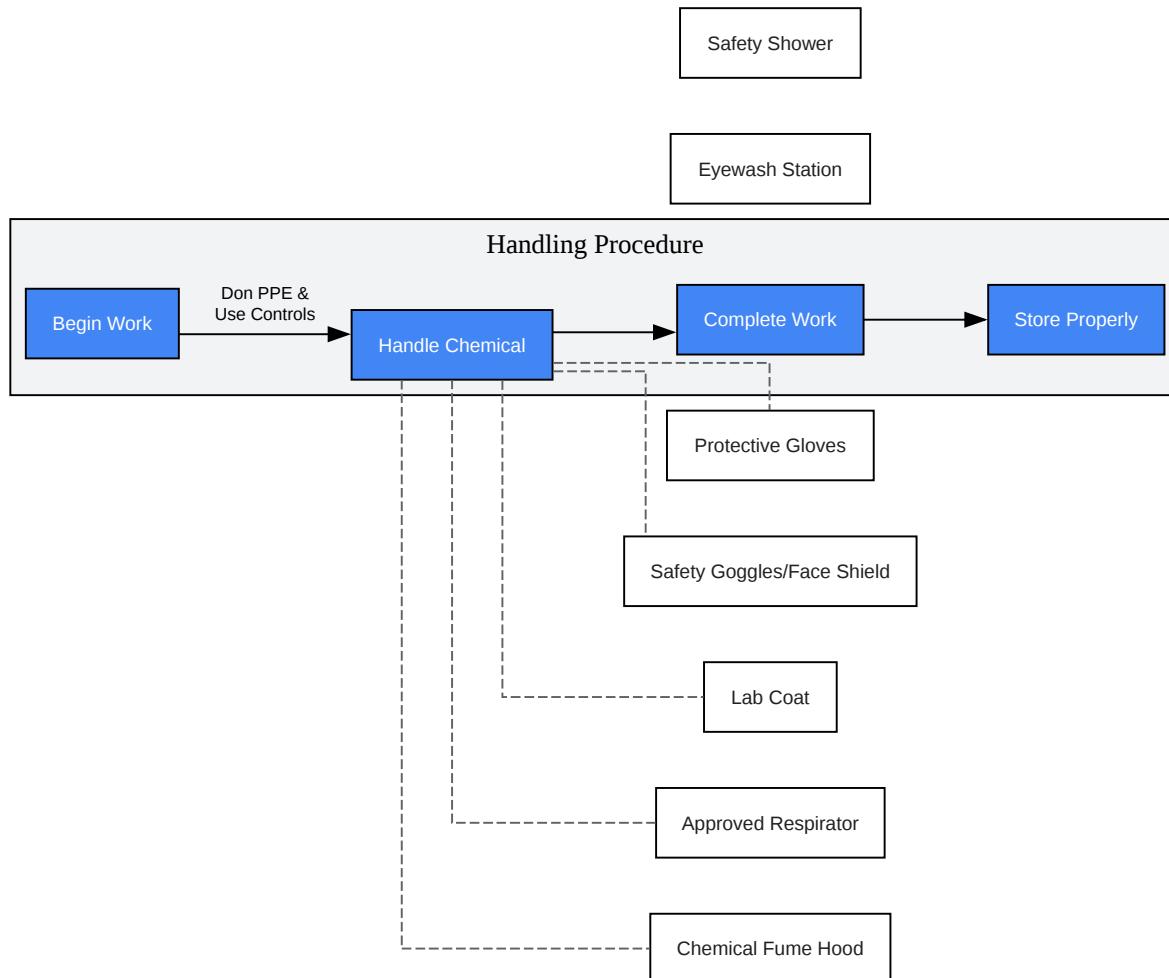
Code	Statement
P280	Wear protective gloves/protective clothing/eye protection/face protection
P302+P352	IF ON SKIN: Wash with plenty of soap and water
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing
P312	Call a POISON CENTER or doctor/physician if you feel unwell
Source:[1]	

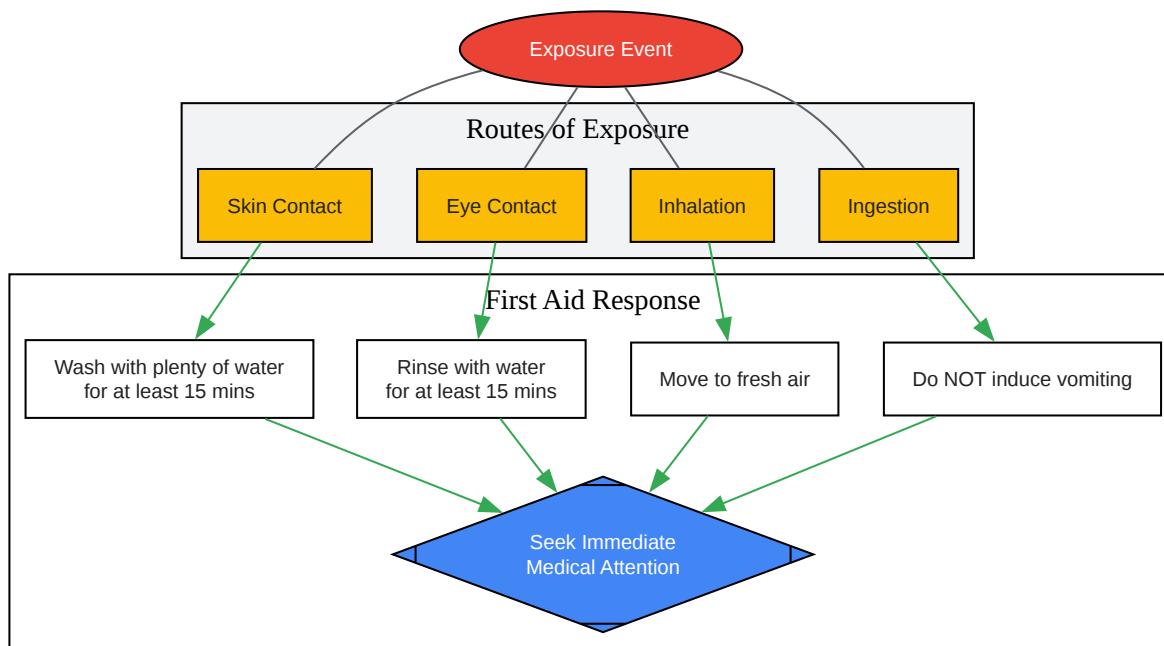
Safe Handling and Storage

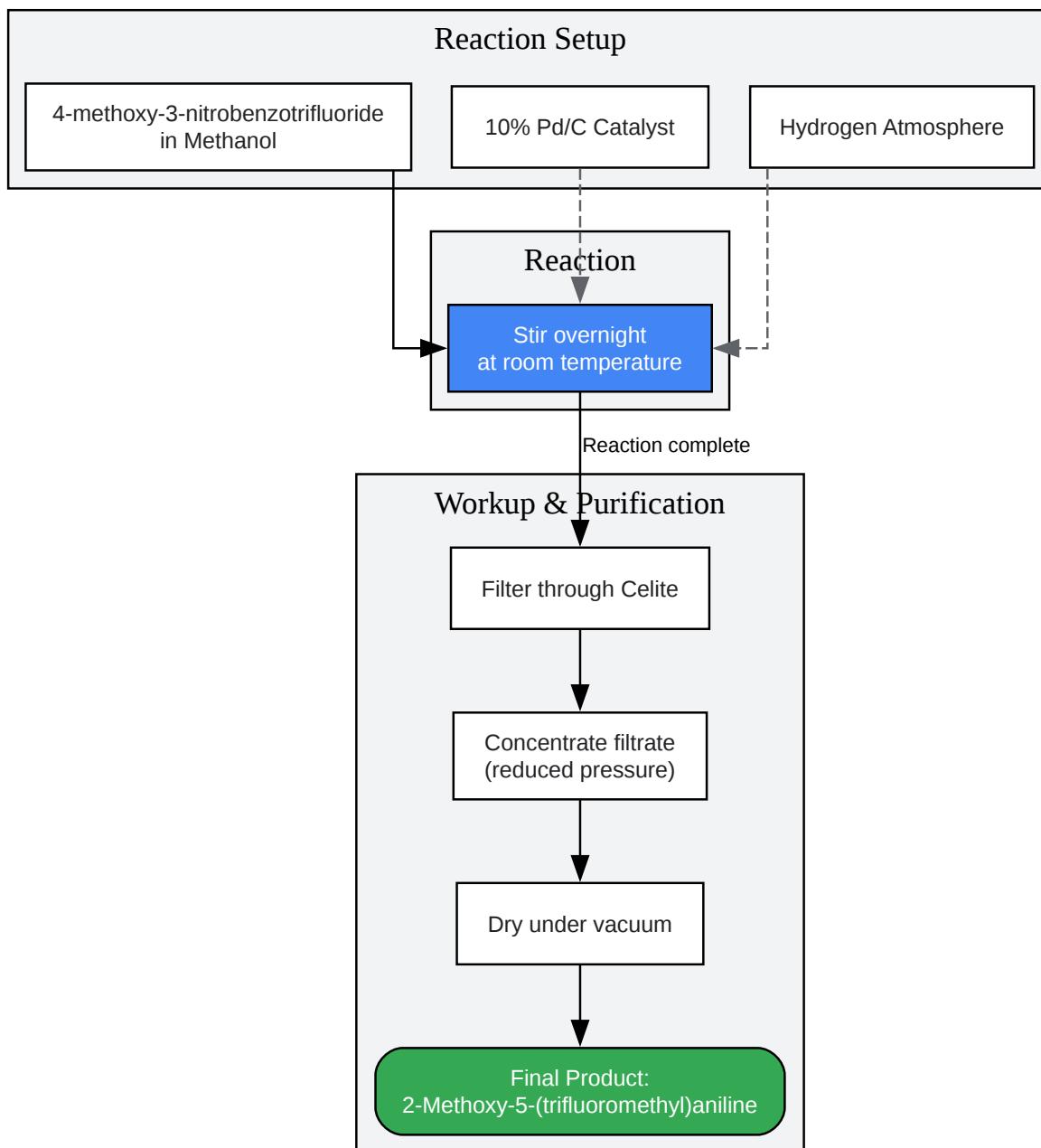
Proper handling and storage are critical to minimize risk.

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Use only under a chemical fume hood. Ensure that eyewash stations and safety showers are close to the workstation location.[\[1\]](#)
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[1\]](#)







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References

- 1. fishersci.com [fishersci.com]
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